

Application Note: Functional Characterization of N-cyclohexyl-3-(propionylamino)benzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-3-(propionylamino)benzamide*

Cat. No.: B3650994

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Introduction & Mechanism of Action

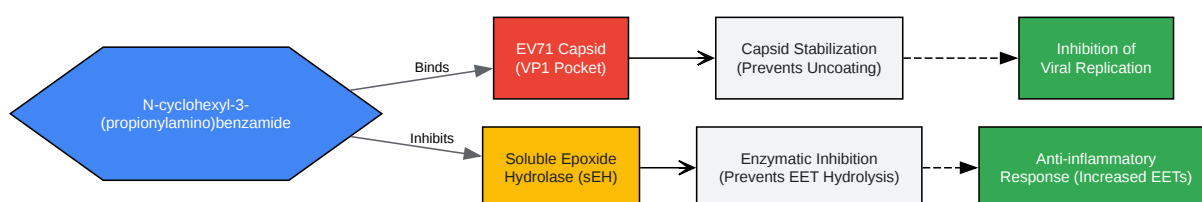
N-cyclohexyl-3-(propionylamino)benzamide represents a specific class of "privileged structures" in medicinal chemistry. The molecule features a benzamide core substituted with a cyclohexyl group at the amide nitrogen and a propionylamino group at the meta (3-) position.

Pharmacological Significance[1][2][3]

- **Antiviral Activity (EV71/HCV):** The 3-propionamidobenzamide moiety is a critical pharmacophore for inhibiting Enterovirus 71 (EV71). Structure-Activity Relationship (SAR) studies indicate that the propionyl group at the C3 position is essential for potent antiviral activity, likely functioning by binding to the hydrophobic pocket of the viral capsid protein (VP1), thereby stabilizing the capsid and preventing viral uncoating (Capsid Binding Inhibition) [1, 2].
- **Soluble Epoxide Hydrolase (sEH) Inhibition:** Benzamide derivatives, particularly those with lipophilic N-substituents (like cyclohexyl), are established inhibitors of sEH. This enzyme hydrolyzes anti-inflammatory epoxyeicosatrienoic acids (EETs) into diols; inhibiting sEH stabilizes EETs, offering therapeutic potential for hypertension and inflammation [3].

Molecular Pathway Diagram

The following diagram illustrates the dual potential mechanisms of action for this compound class.



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Caption: Dual mechanism of action showing viral capsid stabilization and sEH enzymatic inhibition pathways.

Reagent Preparation & Solubility

To ensure assay reproducibility, proper solubilization is critical. The cyclohexyl and benzamide groups confer significant lipophilicity.

- **Stock Solution:** Dissolve the compound in 100% DMSO to a concentration of 10 mM. Vortex for 1 minute and sonicate if necessary.
- **Storage:** Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- **Working Solution:** Dilute the stock in the respective assay buffer (e.g., MEM for cell assays, Tris-HCl for enzymatic assays). The final DMSO concentration in the assay should not exceed 0.5% to prevent solvent toxicity.

Protocol A: Antiviral Efficacy Assay (EV71)[4]

This protocol measures the compound's ability to inhibit Enterovirus 71 (EV71) replication in Vero cells using a Cytopathic Effect (CPE) inhibition readout.

Materials

- Cell Line: Vero cells (ATCC CCL-81).
- Virus: Enterovirus 71 (strain SZ-98 or BrCr).[\[1\]](#)
- Media: MEM supplemented with 2% FBS (Assay Medium) and 10% FBS (Growth Medium).
- Reagent: Cell Titer-Glo® or MTS (CellTiter 96® AQueous One Solution).

Experimental Workflow

- Cell Seeding:
 - Seed Vero cells into 96-well plates at 1×10^4 cells/well in Growth Medium.
 - Incubate overnight at 37°C, 5% CO₂ until 90% confluent.
- Compound Treatment:
 - Prepare serial dilutions of **N-cyclohexyl-3-(propionylamino)benzamide** in Assay Medium (range: 0.1 µM to 100 µM).
 - Remove Growth Medium from plates and add 50 µL of compound dilution to triplicate wells.
- Viral Infection:
 - Add 50 µL of EV71 virus suspension at a Multiplicity of Infection (MOI) of 0.1 TCID₅₀/cell.
 - Controls:
 - Cell Control (CC): Uninfected cells + Media only.
 - Virus Control (VC): Infected cells + DMSO vehicle.
- Incubation:

- Incubate plates at 37°C, 5% CO₂ for 48–72 hours until the Virus Control wells show 100% CPE (cell death).
- Readout (MTS Assay):
 - Add 20 µL of MTS reagent to each well.
 - Incubate for 2–4 hours at 37°C.
 - Measure absorbance at 490 nm using a microplate reader.

Data Analysis

Calculate the percentage of protection using the formula:

[2][3]

- EC₅₀: Concentration required to achieve 50% protection.
- CC₅₀ (Cytotoxicity): Perform the same assay without virus to determine the concentration that kills 50% of cells.
- Selectivity Index (SI):
 - . A viable candidate typically requires SI > 10.

Protocol B: Soluble Epoxide Hydrolase (sEH) Inhibition Assay

This biochemical assay quantifies the inhibition of sEH enzymatic activity using a fluorogenic substrate, PHOME (3-phenyl-cyano(6-methoxy-2-naphthalenyl)methyl ester-2-oxiraneacetic acid).

Materials

- Enzyme: Recombinant human sEH (hsEH).
- Substrate: PHOME (creates a fluorescent reporter upon hydrolysis).

- Buffer: 25 mM Bis-Tris-HCl (pH 7.0), 1 mg/mL BSA.
- Detection: Fluorescence Plate Reader (Ex: 330 nm / Em: 465 nm).

Experimental Workflow

- Enzyme Pre-incubation:
 - Prepare 20 μ L of hSEH enzyme solution (approx. 1 nM final concentration) in assay buffer.
 - Add 20 μ L of compound inhibitor (serial dilutions from 1 nM to 10 μ M).
 - Incubate at 30°C for 5 minutes to allow inhibitor binding.
- Substrate Addition:
 - Add 160 μ L of PHOME substrate solution (final concentration 50 μ M).
- Kinetic Measurement:
 - Immediately monitor fluorescence (Ex 330 nm / Em 465 nm) kinetically for 10–30 minutes at 30°C.
 - The hydrolysis of PHOME produces 6-methoxy-2-naphthaldehyde, which is highly fluorescent.
- Analysis:
 - Calculate the slope (Rate of Reaction) for the linear portion of the curve.
 - Determine % Inhibition relative to the DMSO vehicle control.
 - Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.

Summary of Expected Results

Assay Type	Parameter	Typical Range (Active)	Notes
Antiviral (EV71)	EC ₅₀	0.5 – 10 µM	High potency indicates effective capsid binding.
Cytotoxicity	CC ₅₀	> 50 µM	Low toxicity is essential for a high Selectivity Index.
Enzymatic (sEH)	IC ₅₀	1 – 100 nM	Benzamides are often nanomolar inhibitors of sEH.

References

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